

Prodigiosin: Application Notes for Natural Dyeing in Food and Textile Industries

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Compound of Interest

Compound Name: 2,2'-Bi-1H-pyrrole, 4-methoxy-5-((5-undecyl-2H-pyrrol-2-ylidene)methyl)-

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Prodigiosin, a vibrant red pigment produced by various bacteria, most notably *Serratia marcescens*, presents a promising alternative to synthetic dyes in both the food and textile industries.^[1] Its natural origin, coupled with inherent bioactive properties, including antimicrobial and potential anticancer activities, makes it a molecule of significant interest.^[2] These application notes provide detailed protocols and data for the utilization of prodigiosin as a natural colorant.

Application in the Food Industry

Prodigiosin's intense red hue makes it a potential natural colorant for various food products. However, it is crucial to note that comprehensive toxicological studies for its approval as a food additive are still required. The following protocols are for research and development purposes.

Stability of Prodigiosin

The stability of prodigiosin is paramount for its application in food products, which may undergo various processing and storage conditions.

Table 1: Stability of Prodigiosin under Different Conditions

Parameter	Condition	Stability Outcome	Citation
pH	Acidic (pH 3-4)	Stable, retains red color.	[3]
Neutral (pH 7)	Stable.	[3]	
Alkaline (pH 8-10)	Color may shift to yellow/orange.	[4]	
Temperature	40-80°C	Generally stable.	[5]
Light	Natural Light	Some degradation may occur over time.	[5]

Experimental Protocol: Coloring Yogurt with Spray-Dried Prodigiosin

This protocol is based on the application of microencapsulated prodigiosin to enhance its stability and dispersibility in a food matrix.

Objective: To color yogurt using spray-dried prodigiosin microcapsules.

Materials:

- Plain yogurt
- Spray-dried prodigiosin microcapsules (produced using κ -carrageenan and maltodextrin as encapsulating agents)
- Sterile mixing vessel
- Homogenizer or high-speed mixer

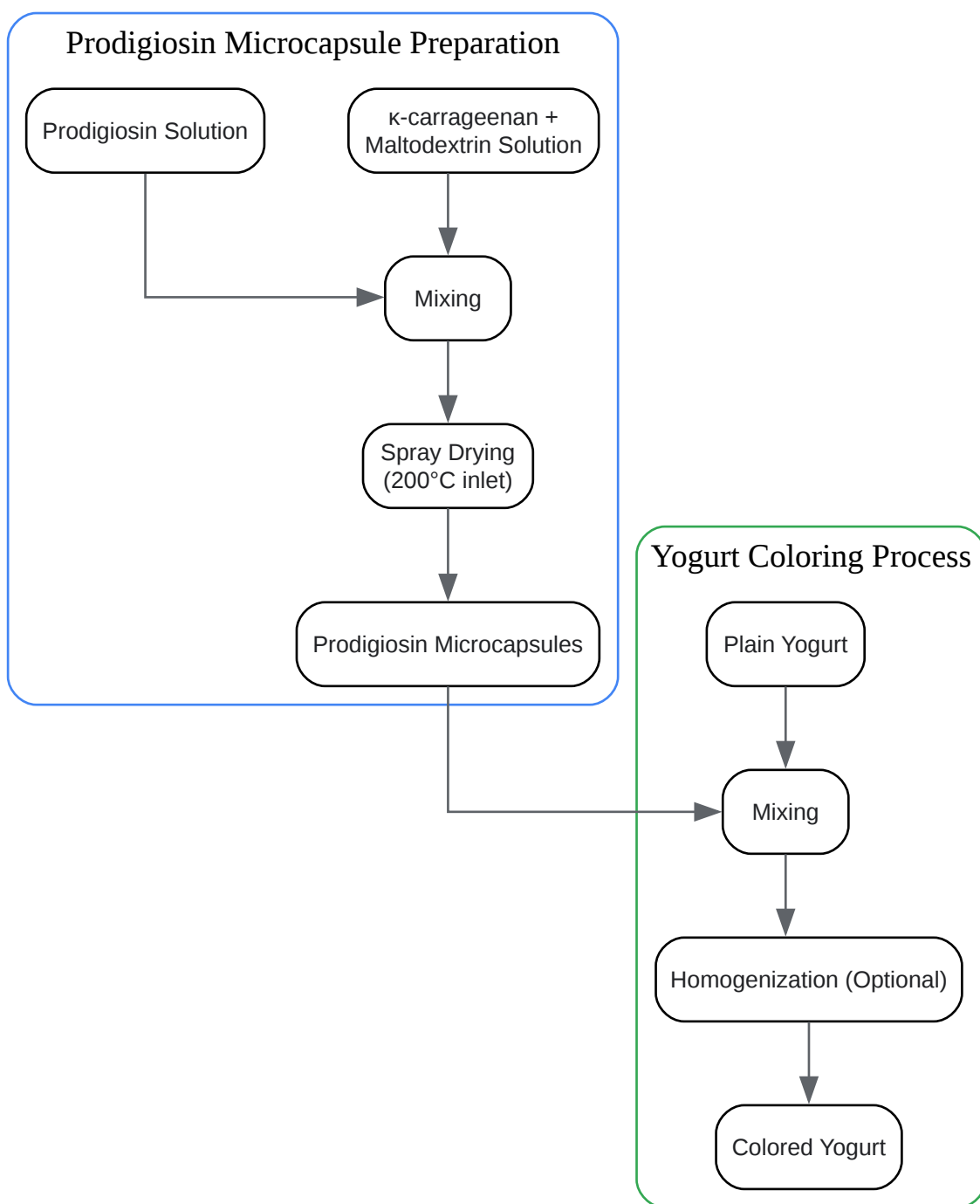
Procedure:

- Preparation of Prodigiosin Microcapsules: (For research purposes, commercially available spray-drying services can be utilized, or lab-scale spray dryers can be used). A solution of prodigiosin in ethyl acetate is mixed with a solution of κ -carrageenan and maltodextrin. The

optimal spray-drying parameters are an inlet temperature of 200°C, a feed flow rate of 60 m³/h, a pressure of 1.5 bars, and a feed rate of 3 mL/min.[6]

- **Incorporation into Yogurt:** Add a pre-determined amount of spray-dried prodigiosin powder to the plain yogurt in the mixing vessel. The exact amount will depend on the desired color intensity and the concentration of prodigiosin in the microcapsules.
- **Mixing:** Gently but thoroughly mix the powder into the yogurt using a sterile spatula or spoon until a uniform color is achieved.
- **Homogenization (Optional):** For a more uniform and stable color dispersion, the mixture can be homogenized.
- **Storage:** Store the colored yogurt at refrigeration temperatures (4°C).

Workflow for Yogurt Coloring



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Caption: Workflow for coloring yogurt with prodigiosin.

Note on Food Application Safety

While some studies on model organisms like *Caenorhabditis elegans* have suggested low toxicity of prodigiosin, comprehensive toxicological data for human consumption is not yet available.[7] Further research is imperative to establish the safety profile of prodigiosin before it can be considered for widespread use as a food colorant.[8]

Application in the Textile Industry

Prodigiosin's vibrant color and antimicrobial properties make it an excellent candidate for dyeing various textiles, offering a sustainable and functional alternative to synthetic dyes.

Quantitative Data: Prodigiosin Dyeing Parameters and Fastness Properties

The effectiveness of prodigiosin as a textile dye varies with the type of fabric and the dyeing conditions.

Table 2: Optimized Dyeing Conditions and Fastness Properties of Prodigiosin on Different Fabrics

Fabric	Dyeing Temperature (°C)	Dyeing Time (min)	Optimal pH	Washing Fastness (1-5)	Rubbing Fastness (1-5)	Light Fastness (1-5)	Citation
Cotton	90	60	3	4	>4	Good	[9][10]
Polyester	110-130	30-45	1.9 or 7.9	Excellent	Excellent	Poor	[10][11]
Wool	70-100	60-90	4	Good	Good	5 (with mordant)	[10][12][13]
Silk	80	30	2.1	Good	Good	-	[14][15]

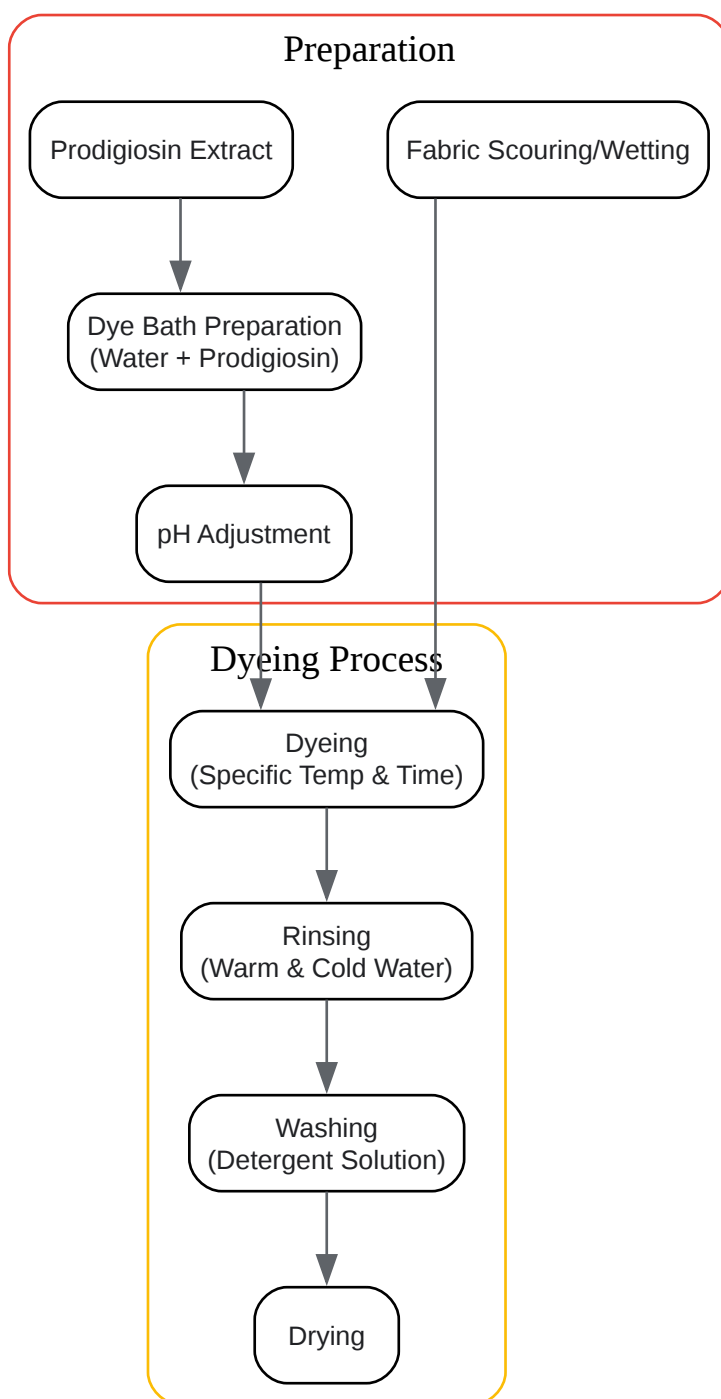
Fastness ratings are on a scale of 1 to 5, where 5 represents the best fastness.

Experimental Protocols for Textile Dyeing

Objective: To dye different types of fabric using a prodigiosin solution.

Materials:

- Fabric samples (cotton, polyester, wool, silk)
- Prodigiosin extract (dissolved in a suitable solvent, e.g., ethanol)
- Dyeing bath (beakers or stainless steel dyeing containers)
- Water bath or heating mantle
- pH meter and buffers (for pH adjustment)
- Detergent solution
- Mordants (optional, e.g., potassium aluminum sulfate for wool)



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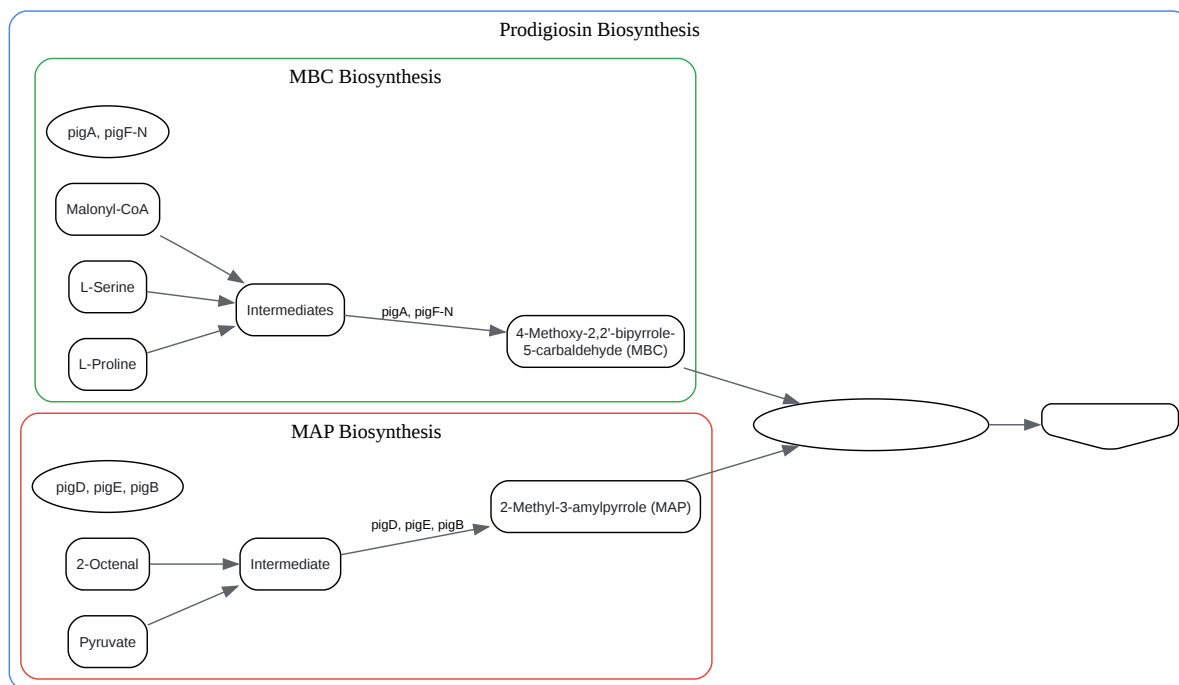
Caption: General workflow for textile dyeing with prodigiosin.

- Dye Bath Preparation: Prepare a dye bath with a prodigiosin concentration of approximately 1.25 g/L.[10] Adjust the pH to 3 using a suitable acid.

- Dyeing: Immerse the pre-wetted cotton fabric in the dye bath. Heat the bath to 90°C and maintain for 60 minutes.[9]
- Post-treatment: After dyeing, rinse the fabric with warm and then cold water. Wash with a mild detergent solution to remove any unfixed dye.
- Drying: Air dry or tumble dry at a low temperature.
- Dye Bath Preparation: Prepare a nanosuspension of prodigiosin micelles. Adjust the pH to 1.9 or 7.9.[11]
- Dyeing: Immerse the polyester fabric in the dye bath. Heat to 110°C and maintain for 30 minutes.[11]
- Post-treatment and Drying: Follow the same post-treatment and drying steps as for cotton.
- Mordanting (Optional but Recommended): Pre-mordant the wool fabric with a metal salt like potassium aluminum sulfate to improve color fastness.
- Dye Bath Preparation: Prepare the dye bath and adjust the pH to 4.
- Dyeing: Immerse the wool fabric and heat to 70°C for 90 minutes.[12][13]
- Post-treatment and Drying: Follow the same post-treatment and drying steps as for cotton.
- Dye Bath Preparation: Prepare a prodigiosin suspension with a concentration of around 70 mg/L and adjust the pH to 2.1.[14][15]
- Dyeing: Immerse the silk fabric and heat to 80°C for 30 minutes.[14][15]
- Post-treatment and Drying: Follow the same post-treatment and drying steps as for cotton.

Prodigiosin Biosynthesis Pathway

Prodigiosin is a secondary metabolite synthesized via a bifurcated pathway involving the condensation of two pyrrole precursors: 4-methoxy-2,2'-bipyrrole-5-carbaldehyde (MBC) and 2-methyl-3-amilpyrrole (MAP).[16][17] The genes responsible for this biosynthesis are organized in the pig gene cluster.[5][18][19]



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Caption: Prodigiosin biosynthesis pathway.

The biosynthesis of prodigiosin begins with the production of two key precursors. The synthesis of 2-methyl-3-amilpyrrole (MAP) involves the enzymes encoded by the pigD, pigE, and pigB genes, which utilize pyruvate and 2-octenal.[20] Concurrently, 4-methoxy-2,2'-bipyrrole-5-carbaldehyde (MBC) is synthesized from L-proline, L-serine, and malonyl-CoA by the action of

enzymes encoded by the pigA and pigF-N genes.[21] Finally, the condensing enzyme PigC catalyzes the ligation of MAP and MBC to form the final prodigiosin molecule.[17]

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References

- 1. Prodigiosin and its potential applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antioxidant and antimicrobial activity of bioactive prodigiosin produces from Serratia marcescens using agricultural waste as a substrate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. rsdjournal.org [rsdjournal.org]
- 5. The Serratia gene cluster encoding biosynthesis of the red antibiotic, prodigiosin, shows species- and strain-dependent genome context variation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]
- 10. mdpi.com [mdpi.com]
- 11. daneshyari.com [daneshyari.com]
- 12. Dyeing properties and colour fastness of wool dyed with indicaxanthin natural dye [agris.fao.org]
- 13. africaresearchconnects.com [africaresearchconnects.com]
- 14. researchgate.net [researchgate.net]
- 15. Antibacterial dyeing of silk with prodigiosins suspension produced by liquid fermentation [agris.fao.org]
- 16. Prodigiosin - Wikipedia [en.wikipedia.org]

- 17. Biosynthesis of the red antibiotic, prodigiosin, in Serratia: identification of a novel 2-methyl-3-n-amyl-pyrrole (MAP) assembly pathway, definition of the terminal condensing enzyme, and implications for undecylprodigiosin biosynthesis in Streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. microbiologyresearch.org [microbiologyresearch.org]
- 19. The Serratia gene cluster encoding biosynthesis of the red antibiotic, prodigiosin, shows species- and strain-dependent genome context variation. | Semantic Scholar [semanticscholar.org]
- 20. Frontiers | Biosynthesis and Bioactivity of Prodiginine Analogs in Marine Bacteria, Pseudoalteromonas: A Mini Review [frontiersin.org]
- 21. researchgate.net [researchgate.net]
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